

# Sulfasalazine-d4: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Sulfasalazine-d4

Cat. No.: B585354

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Sulfasalazine-d4**, a deuterated analog of Sulfasalazine. It is intended to serve as a valuable resource for researchers and scientists engaged in drug development and analytical studies. This document outlines the key specifications, analytical methodologies, and a representative analytical workflow for this stable isotope-labeled internal standard.

## Core Compound Specifications

**Sulfasalazine-d4** is a stable isotope-labeled version of Sulfasalazine, widely used as an internal standard in quantitative bioanalytical assays.<sup>[1]</sup> The deuterium labeling enhances its utility in mass spectrometry-based methods by providing a distinct mass shift from the unlabeled parent drug, ensuring accurate quantification in complex biological matrices.<sup>[1]</sup>

The general specifications for **Sulfasalazine-d4**, as compiled from various suppliers, are presented below.

Property	Specification	Reference
IUPAC Name	(E)-2-hydroxy-5-((4-(N-(pyridin-2-yl-d4)sulfamoyl)phenyl)diazenyl)benzoic acid	[1]
CAS Number	1346606-50-5	[2][3]
Molecular Formula	C <sub>18</sub> H <sub>10</sub> D <sub>4</sub> N <sub>4</sub> O <sub>5</sub> S	[3]
Molecular Weight	402.42 g/mol	[1]
Purity (by HPLC)	>95%	[2]
Storage Temperature	2-8°C	[3]

## Analytical Data and Characterization

The following table summarizes typical analytical data for **Sulfasalazine-d4**. These values are representative and may vary between different batches and suppliers.

Analysis	Typical Result
Appearance	Bright-yellow or brownish-yellow fine powder
Solubility	Soluble in DMSO (60 mg/mL)
<sup>1</sup> H-NMR	Consistent with structure
Mass Spectrometry	Consistent with molecular weight

## Experimental Protocols

Detailed below are representative experimental protocols for the analysis of Sulfasalazine utilizing **Sulfasalazine-d4** as an internal standard. These methods are based on published research and are provided as a reference for laboratory use.

## LC-MS/MS Method for Quantification in Human Placenta[5]

This method describes the simultaneous quantification of Sulfasalazine and its metabolite, Sulfapyridine, in human placental tissue.

- Sample Preparation:
  - Homogenize placental tissue with a water:methanol (1:1, v/v) mixture.
  - Perform sample extraction using protein precipitation followed by solid-phase extraction.
  - Use **Sulfasalazine-d4** and Sulfapyridine-d4 as internal standards.
- Chromatographic Conditions:
  - Column: Agilent Poroshell EC-C18 (3.0 × 100 mm, 2.7 µm)
  - Mobile Phase A: Water with 0.1% formic acid
  - Mobile Phase B: Acetonitrile:methanol (90:10, v/v) with 0.1% formic acid
  - Flow Rate: 0.450 mL/min
  - Gradient Elution: Employed over a total run time of seven minutes.
- Mass Spectrometry Conditions:
  - Instrument: Shimadzu-8040 mass spectrometer
  - Ionization Mode: Positive electrospray ionization (ESI)
  - Monitoring Mode: Multiple reaction monitoring (MRM)
- Validation:
  - The assay was validated over a range of 30-30,000 ng/mL.
  - Inter-day validation showed average accuracies of 101.6% to 112.7% with precisions of 4.4-6.7% for Sulfasalazine.

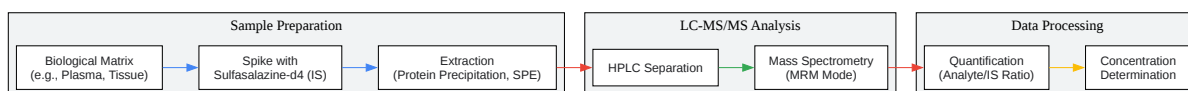
## HPLC-UV Method for Stability Testing[6]

This method is suitable for the stability testing of Sulfasalazine in pharmaceutical formulations.

- Chromatographic Conditions:
  - Column: XTerra® RP18 (4.6 mm × 250 mm; 5 µm)
  - Mobile Phase: Methanol and ammonium acetate buffer (10 mM, pH 7.0) (48:52, v/v)
  - Flow Rate: 0.8 mL/min
  - Detection: UV at 360 nm
  - Mode: Isocratic
- Validation:
  - The method was found to be linear ( $r^2=0.99945$ ) in the concentration range of 0.5–50 µg/mL.
  - Precision was reported as %RSD < 2, and accuracy (recovery) was between 94–102%.

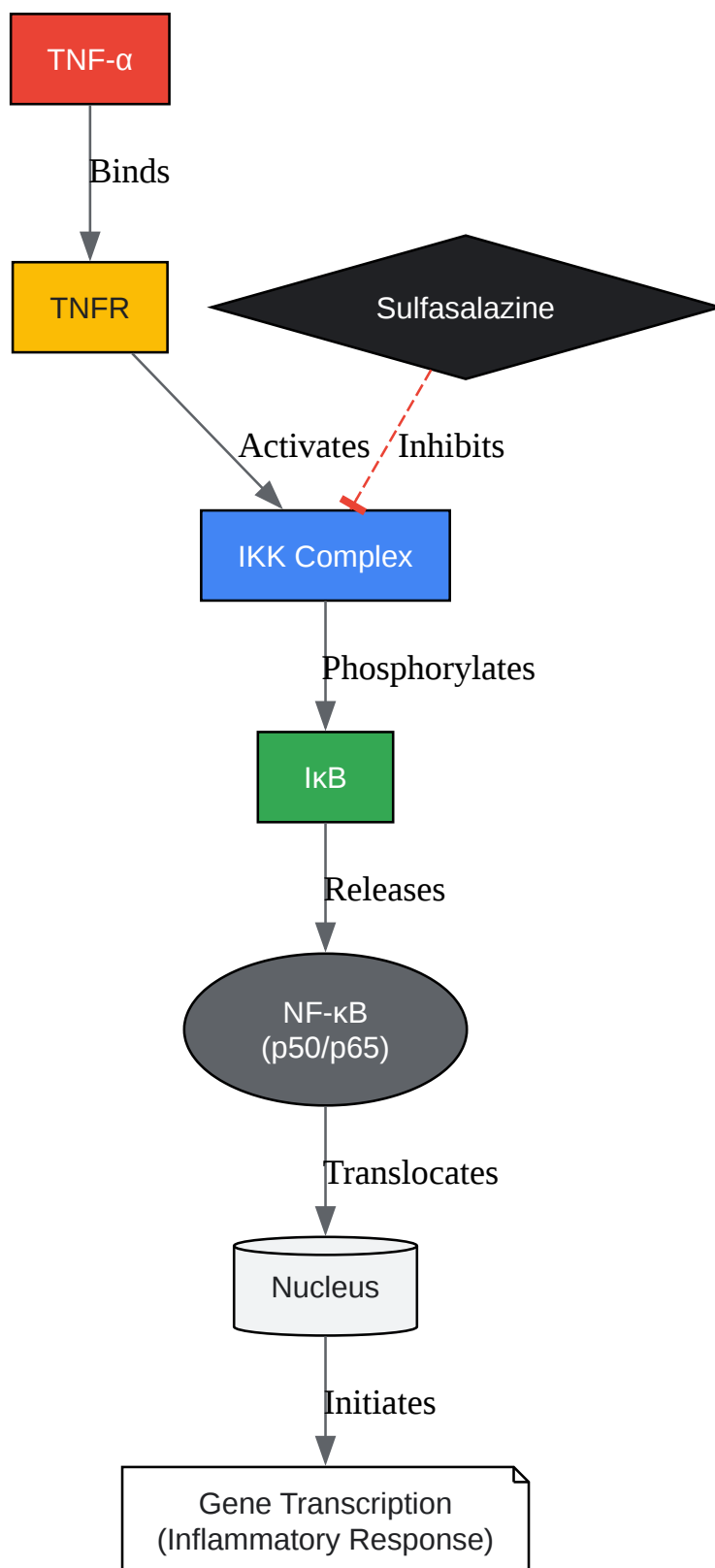
## Analytical Workflow and Signaling Pathway Visualization

The following diagrams illustrate a typical analytical workflow for the quantification of Sulfasalazine using **Sulfasalazine-d4** and the NF-κB signaling pathway, which is inhibited by Sulfasalazine.



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Caption: Analytical workflow for Sulfasalazine quantification.



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Caption: Inhibition of the NF- $\kappa$ B signaling pathway by Sulfasalazine.

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## References

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